

Essential Safety and Operational Guide for Handling cis-3-Octen-1-ol

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Compound of Interest

Compound Name: cis-3-Octen-1-ol

Cat. No.: B1661926

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IMMEDIATE SAFETY AND LOGISTICAL INFORMATION

This document provides critical guidance for the safe handling and disposal of **cis-3-Octen-1-ol** in a laboratory setting. Adherence to these procedures is essential to minimize risks and ensure a safe working environment for researchers, scientists, and drug development professionals.

Hazard Summary

cis-3-Octen-1-ol is classified as a combustible liquid and can cause skin and eye irritation.[1]
[2] Inhalation may be harmful, and it is also recognized as very toxic to aquatic life.[1]
Appropriate personal protective equipment (PPE) and handling procedures are mandatory to prevent exposure.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is required when working with **cis-3-Octen-1-ol**. The following PPE must be worn:

- **Eye and Face Protection:** Chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166 are necessary to prevent splashes.[3]
- **Skin Protection:**

- Gloves: Wear appropriate chemical-resistant gloves. The specific glove material should be selected based on the breakthrough time for **cis-3-Octen-1-ol**.
- Protective Clothing: A lab coat or other protective clothing is required to prevent skin contact.[\[3\]](#)
- Respiratory Protection: While general ventilation is often sufficient, a NIOSH-approved respirator may be necessary for large quantities or in situations with inadequate ventilation.

Quantitative Data Summary

Property	Value	Reference / Note
Chemical Formula	C8H16O	[1]
Molecular Weight	128.21 g/mol	[1]
Appearance	Colorless Liquid	[4]
Flash Point	82 °C / 179.6 °F	[3]
Boiling Point	174 °C / 345.2 °F @ 760 mmHg	[4]
Hazards	Combustible liquid, Causes skin and eye irritation, Harmful if swallowed or inhaled, Very toxic to aquatic life.	[1] [3]

Operational and Disposal Plans

Step-by-Step Handling Protocol

- Preparation:
 - Ensure a well-ventilated work area, such as a chemical fume hood.[\[3\]](#)
 - Assemble all necessary materials and equipment before handling the chemical.
 - Verify that an eyewash station and safety shower are readily accessible.[\[4\]](#)

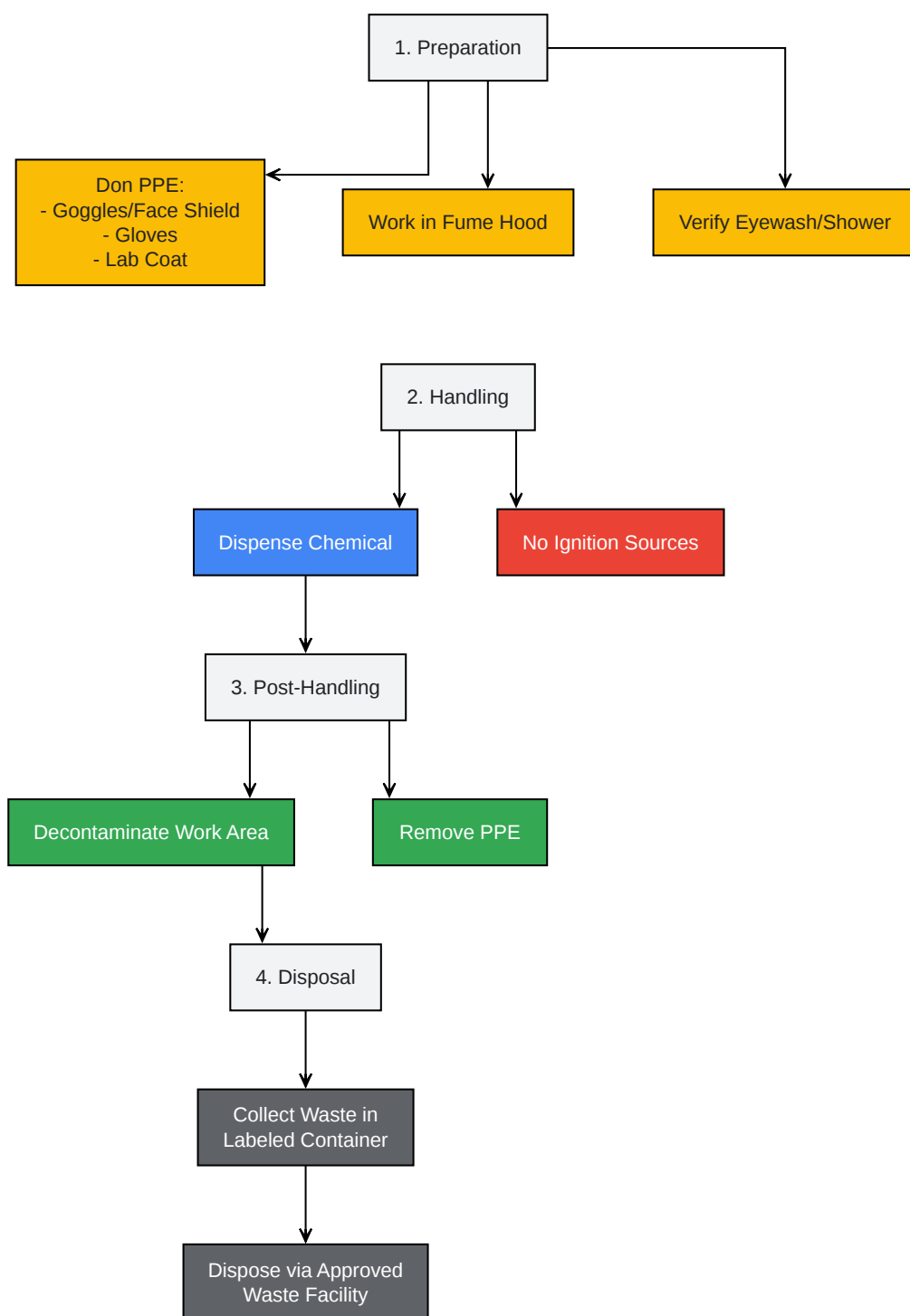
- Don all required personal protective equipment (PPE) as outlined above.
- Handling:
 - Keep the container of **cis-3-Octen-1-ol** tightly closed when not in use.[3][4]
 - Avoid contact with skin, eyes, and clothing.[3]
 - Do not eat, drink, or smoke in the handling area.[4]
 - Keep away from heat, sparks, open flames, and other ignition sources.[3][4]
 - Use explosion-proof electrical, ventilating, and lighting equipment.[4]
- In Case of a Spill:
 - Remove all sources of ignition.[3]
 - Ventilate the area of the spill.
 - Absorb the spill with an inert, non-combustible material such as sand or earth.
 - Collect the absorbed material and place it in a suitable, labeled container for disposal.[3]

Disposal Plan

- Waste Collection: All waste containing **cis-3-Octen-1-ol**, including contaminated absorbents and disposable PPE, must be collected in a designated and properly labeled hazardous waste container.
- Disposal Procedure: Dispose of the chemical waste through an approved waste disposal plant.[3][4] Do not dispose of it down the drain or with regular trash.[3] All disposal activities must comply with local, state, and federal regulations.

Experimental Workflow Visualization

The following diagram illustrates the standard operating procedure for the safe handling of **cis-3-Octen-1-ol** from initial preparation to final disposal.



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Caption: Safe handling workflow for **cis-3-Octen-1-ol**.

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References

- 1. 3-Octen-1-ol, (3Z)- | C₈H₁₆O | CID 5364519 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1-Octen-3-ol SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 3. fishersci.com [fishersci.com]
- 4. fishersci.com [fishersci.com]
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